Solubility and stability of 1-Amino-2-phenyl-propan-2-ol

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Compound of Interest		
Compound Name:	*1-Amino-2-phenyl-propan-2-ol*	
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An In-depth Technical Guide on the Solubility and Stability of **1-Amino-2-phenyl-propan-2-ol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Amino-2-phenyl-propan-2-ol is a versatile amino alcohol with applications in pharmaceutical and fine chemical synthesis.[1] Its structure, featuring a phenyl group and an amino alcohol moiety, suggests its utility as an intermediate in the creation of more complex molecules, including optically active compounds crucial for the pharmaceutical industry.[1] A thorough understanding of the solubility and stability of this compound is paramount for its effective use in research and development, particularly in areas such as formulation development, process chemistry, and regulatory compliance.

This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **1-Amino-2-phenyl-propan-2-ol**. Due to a scarcity of publicly available quantitative data for this specific molecule, this guide also furnishes detailed, best-practice experimental protocols for determining these critical physicochemical properties, based on established international guidelines.

Physicochemical Properties

A summary of the basic physicochemical properties of **1-Amino-2-phenyl-propan-2-ol** is provided below.

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Property	Value	Source
Molecular Formula	$C_9H_{13}NO$	--INVALID-LINK--[2]
Molecular Weight	151.21 g/mol	--INVALID-LINK--[2]
Appearance	White solid	--INVALID-LINK--[1]
Computed LogP	0.8528	--INVALID-LINK--[2]
Topological Polar Surface Area (TPSA)	46.25 $Å^2$	--INVALID-LINK--[2]

Solubility Profile

Specific quantitative solubility data for **1-Amino-2-phenyl-propan-2-ol** in various solvents is not extensively documented in publicly available literature. However, based on its chemical structure and available qualitative descriptions, a general solubility profile can be inferred.

Qualitative Solubility: The presence of a phenyl group enhances its solubility in organic solvents.[1] The amino and hydroxyl groups suggest some degree of aqueous solubility, which would be pH-dependent.

Predicted Solubility Behavior: The computed LogP value of 0.8528 suggests that the compound is moderately lipophilic.[2] This indicates that it is likely to have good solubility in a range of organic solvents and some, though potentially limited, solubility in aqueous media. The basic amino group implies that its aqueous solubility will increase at lower pH due to the formation of a more soluble salt.

Experimental Protocol for Equilibrium Solubility Determination

To obtain definitive quantitative solubility data, a standardized experimental protocol such as the shake-flask method is recommended. The following protocol is adapted from World Health Organization (WHO) guidelines for active pharmaceutical ingredients (APIs).

Objective: To determine the equilibrium solubility of **1-Amino-2-phenyl-propan-2-ol** in various solvents at a controlled temperature.

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Materials and Equipment:

- **1-Amino-2-phenyl-propan-2-ol**
- Selected solvents (e.g., Water, 0.1 N HCl, pH 4.5 Acetate Buffer, pH 6.8 Phosphate Buffer, Ethanol, Methanol, Acetonitrile, Dimethyl Sulfoxide)
- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Calibrated pH meter
- Syringe filters (e.g., 0.45 µm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with UV detector or other suitable analytical instrument
- Analytical balance

Methodology:

- Preparation: Add an excess amount of **1-Amino-2-phenyl-propan-2-ol** to a series of vials, each containing a known volume of the selected solvent. The excess solid is crucial to ensure that saturation is reached.
- Equilibration: Tightly cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary experiments may be needed to determine the time to reach equilibrium.
- Sample Collection and Preparation: After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle. Carefully withdraw a sample from the supernatant using a syringe. Immediately filter the sample through a syringe filter to remove any undissolved particles.
- Dilution: Accurately dilute the filtered sample with a suitable solvent (usually the mobile phase for HPLC analysis) to a concentration within the calibrated range of the analytical

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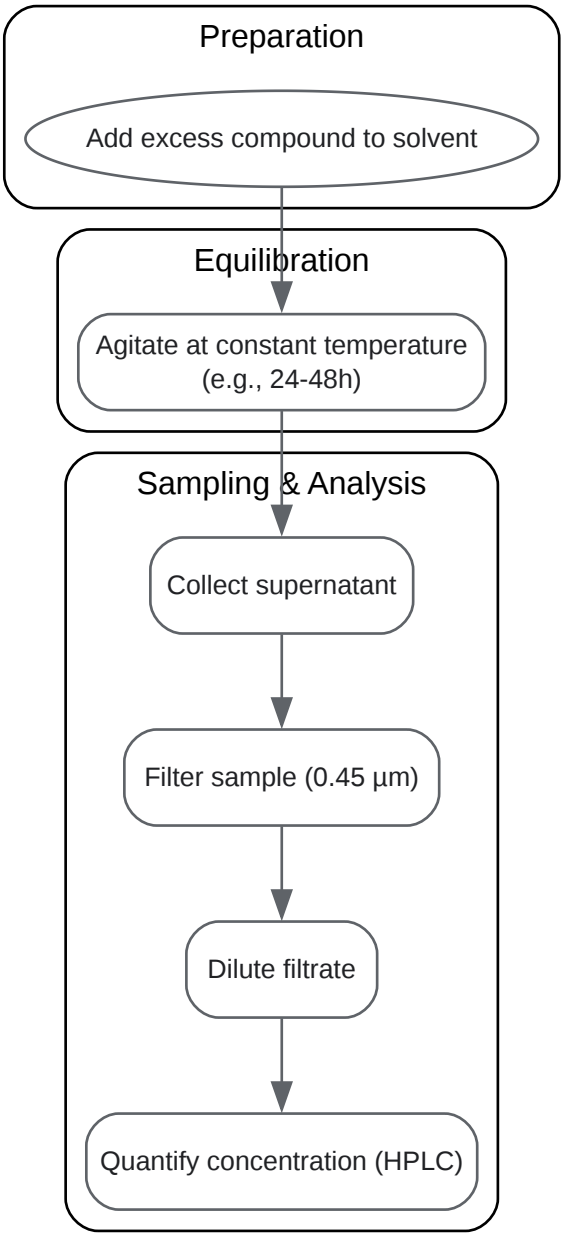
method.

- Quantification: Analyze the diluted samples using a validated analytical method, such as HPLC-UV, to determine the concentration of **1-Amino-2-phenyl-propan-2-ol**.
- Data Reporting: The solubility is reported in units such as mg/mL or g/L. For aqueous solutions, the pH of the saturated solution should also be measured and reported.



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Caption: Experimental workflow for shake-flask solubility determination.

Stability Profile

A comprehensive stability profile for **1-Amino-2-phenyl-propan-2-ol** is not readily available. Stability is a critical parameter that can be influenced by factors such as temperature, pH, light, and the presence of other chemical species.

Illustrative Stability Data of a Related Compound

While specific data for the target compound is lacking, a study on a closely related molecule, (1R,2S)-(–)-2-methylamino-1-phenyl-1-propanol hydrochloride (MPPH), provides valuable insight into its stability in biological matrices. The stability was assessed in plasma and urine samples inoculated with Escherichia coli and stored under different conditions.[3]

Table 1: Stability of (1R,2S)-(–)-2-methylamino-1-phenyl-1-propanol hydrochloride in Biological Matrices[3]

Matrix	Storage Condition	Duration	Remaining Compound (%)
Plasma	37 °C	48 hours	Stable
Urine	37 °C	48 hours	~89%
Plasma	-20 °C	1 month	~93%
Urine	-20 °C	1 month	~89%
Plasma	-20 °C	6 months	<70%
Urine	-20 °C	6 months	<30%

This data indicates that the compound is significantly less stable in urine compared to plasma, and long-term frozen storage leads to substantial degradation in both matrices, which is exacerbated in urine.[3] While not directly transferable, this suggests that **1-Amino-2-phenyl-propan-2-ol** may also be susceptible to degradation, particularly in non-sterile aqueous environments or during long-term storage.

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Potential Degradation Pathways

Based on the structure of **1-Amino-2-phenyl-propan-2-ol**, several degradation pathways can be anticipated:

- Oxidation: The amino group can be susceptible to oxidation, which can be accelerated by the presence of metal ions or exposure to atmospheric oxygen.[4]
- Thermal Degradation: At elevated temperatures, molecules can undergo decomposition. For amino alcohols, this can involve dehydration or other rearrangement reactions.
- Photodegradation: Exposure to UV or visible light can lead to the degradation of compounds with chromophores, such as the phenyl group in this molecule.

Experimental Protocols for Stability Testing

To rigorously evaluate the stability of **1-Amino-2-phenyl-propan-2-ol**, a series of studies including forced degradation and long-term stability testing should be conducted as per ICH guidelines.

The purpose of forced degradation is to identify potential degradation products and to develop a stability-indicating analytical method capable of separating the parent compound from its degradants.

Methodology:

- Acid Hydrolysis: Treat a solution of the compound with an acid (e.g., 0.1 N HCl) at an elevated temperature (e.g., 60-80 °C).
- Base Hydrolysis: Treat a solution of the compound with a base (e.g., 0.1 N NaOH) at an elevated temperature.
- Oxidation: Treat a solution of the compound with an oxidizing agent (e.g., 3% H_2O_2) at room temperature or slightly elevated temperature.
- Thermal Degradation: Expose the solid compound and a solution to high temperatures (e.g., 80-100 °C).

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- Photostability: Expose the solid compound and a solution to a light source capable of emitting both UV and visible light (e.g., Xenon lamp). A dark control sample should be stored under the same conditions to differentiate between light-induced and thermal degradation.

Samples are collected at various time points and analyzed by a stability-indicating method.

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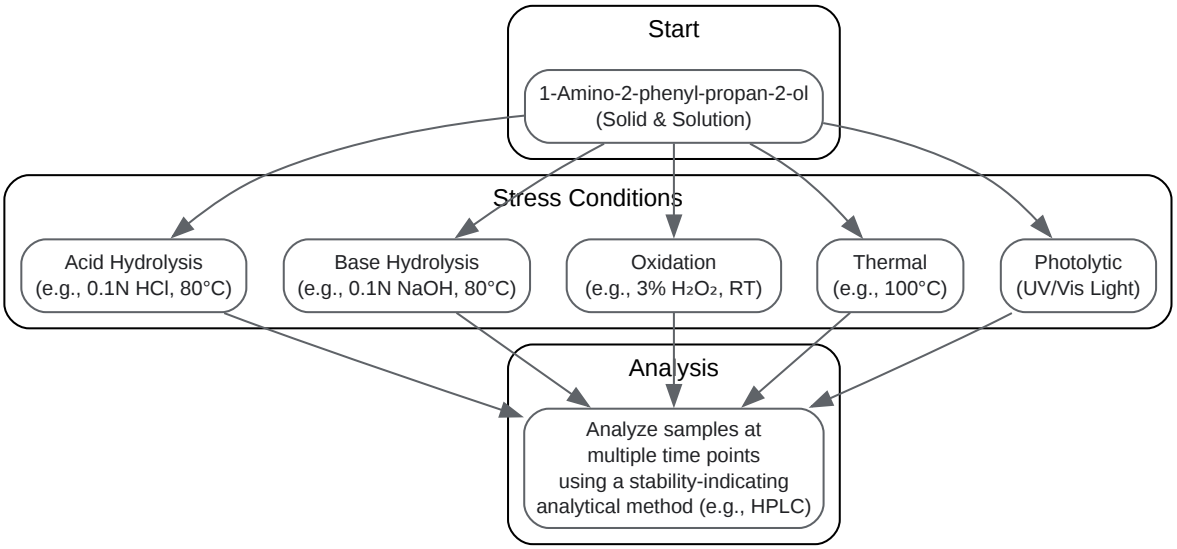

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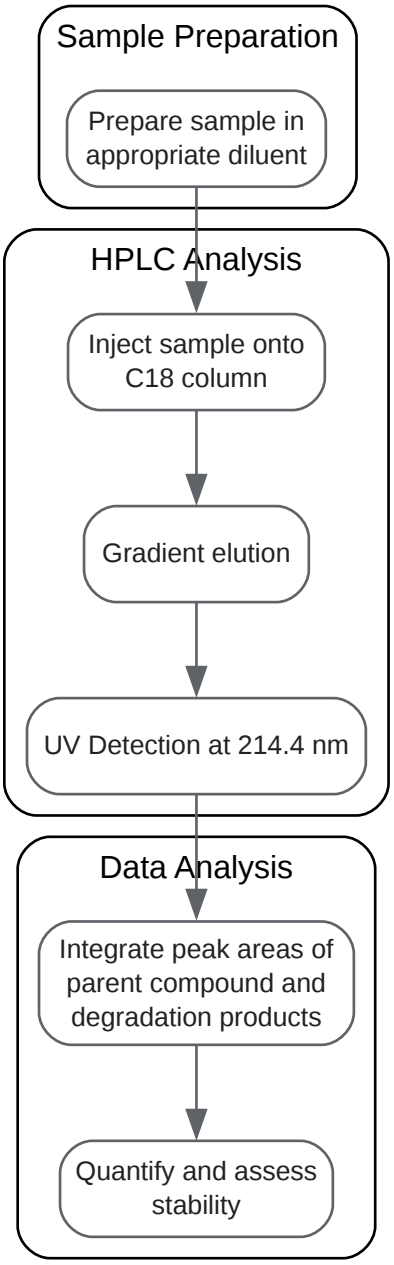

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